Proper Disposal of Enasidenib Mesylate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*Enasidenib Mesylate*
CAS No.:	*1650550-25-6*
Cat. No.:	*B607306*

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Essential safety and logistical information for the operational handling and disposal of **Enasidenib Mesylate**.

Enasidenib Mesylate, an inhibitor of isocitrate dehydrogenase-2 (IDH2), is a crucial component in acute myeloid leukemia (AML) research and treatment.[1] As a potent antineoplastic agent, its proper handling and disposal are paramount to ensure the safety of laboratory personnel and to prevent environmental contamination. This guide provides a procedural, step-by-step framework for the safe disposal of **Enasidenib Mesylate** in a laboratory setting, adhering to established safety protocols and regulatory guidelines.

Hazard Identification and Safety Precautions

Enasidenib Mesylate is classified as a hazardous substance. It is harmful if swallowed and poses a significant risk to aquatic life with long-lasting effects.[2] The substance may also cause skin irritation, serious eye damage, and may be harmful if inhaled.[3][4][5] Therefore, strict adherence to safety protocols is mandatory.

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Hazard Classification	Precautionary Statements
Acute Oral Toxicity (Category 4)[2][3]	P264: Wash skin thoroughly after handling.[2][6] P270: Do not eat, drink or smoke when using this product.[2][6] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
Acute and Chronic Aquatic Toxicity (Category 1)[2]	P273: Avoid release to the environment.[2][6] P391: Collect spillage.[2]
Skin Corrosion/Irritation (Category 2)[3][4]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][6]
Serious Eye Damage/Eye Irritation (Category 1/2A)[3][4][5]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Personal Protective Equipment (PPE)

When handling **Enasidenib Mesylate**, appropriate personal protective equipment is essential to minimize exposure. This includes, but is not limited to:

- Gloves: Chemical-resistant gloves should be worn at all times.
- Eye Protection: Safety glasses with side shields, chemical splash goggles, or a full-face shield are necessary.[3][6]
- Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: In case of inadequate ventilation or when handling powders, a NIOSH-approved respirator may be required.[4][5]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is crucial to contain the substance and prevent exposure.

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- Evacuate and Ventilate: Evacuate non-essential personnel from the area and ensure adequate ventilation.
- Contain the Spill: For solid spills, do not raise dust.[6] Gently cover the spill with absorbent material. For liquid spills, surround the area with absorbent materials to prevent spreading.
- Decontaminate: Once the spilled material is collected, decontaminate the area twice with an appropriate solvent.[6]
- Collect Waste: Place all spill materials, including contaminated absorbents and PPE, into a leak-proof, clearly labeled container for hazardous waste disposal.[6]

Step-by-Step Disposal Procedure

The disposal of **Enasidenib Mesylate** must comply with all federal, state, and local regulations for hazardous and chemotherapy waste.[7][8]

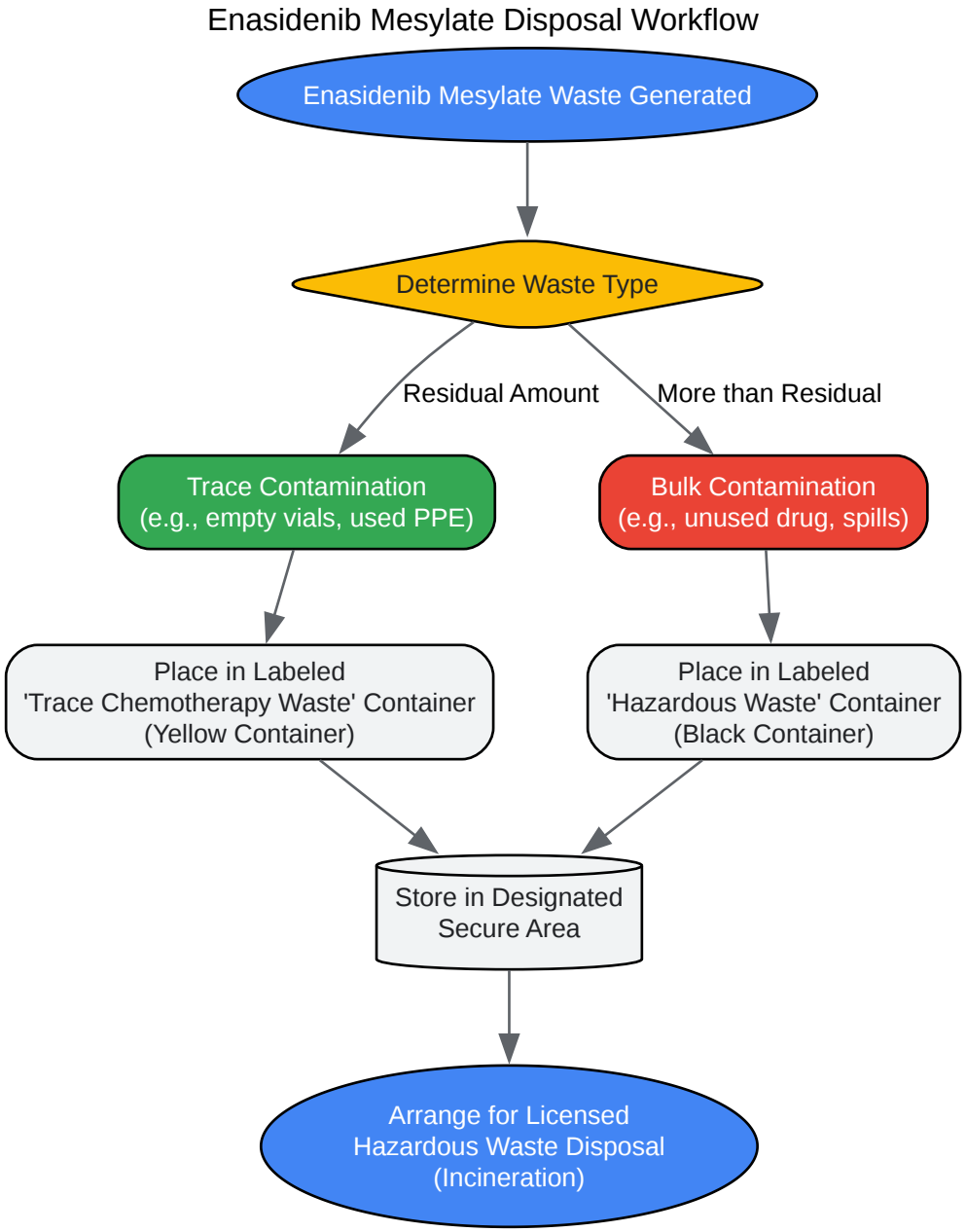
- Segregation of Waste:
  - Trace Chemotherapy Waste: This includes items with residual amounts of the drug, such as empty vials, syringes, IV bags, tubing, gloves, gowns, and other contaminated disposable items.[9] These items should be placed in a designated, puncture-resistant container, often color-coded (e.g., yellow) and labeled "Trace Chemotherapy Waste" and "Incinerate Only".[10][11]
  - Bulk Chemotherapy Waste: This category includes unused or partially used vials of **Enasidenib Mesylate**, or materials from a large spill.[9] This waste is considered hazardous and must be disposed of in a designated hazardous waste container, often color-coded black.[8][9]
- Containerization and Labeling:
  - Use only approved, leak-proof, and puncture-resistant containers for all **Enasidenib Mesylate** waste.[8][11]
  - All containers must be clearly labeled with the contents (e.g., "**Enasidenib Mesylate** Waste," "Hazardous Pharmaceutical Waste") and the appropriate hazard symbols.[8]

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- Storage:
  - Store waste containers in a secure, designated area away from general laboratory traffic.
  - Storage should be in a cool, well-ventilated area.[2]
- Final Disposal:
  - Arrange for the collection and disposal of the hazardous waste through a licensed and approved waste disposal contractor.[2][5]
  - The preferred method of disposal for chemotherapy waste is high-temperature incineration to ensure complete destruction of the cytotoxic compounds.[8][11]
  - Never dispose of **Enasidenib Mesylate** down the drain or in the regular trash.[3][6]

The following diagram illustrates the decision-making process for the proper disposal of **Enasidenib Mesylate**.

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Caption: Workflow for the proper segregation and disposal of **Enasidenib Mesylate** waste.

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